3-Chloro-2-fluoro-6-iodobenzaldehyde: A Strategic Tris-Halogenated Scaffold

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Compound of Interest

Compound Name:	*3-Chloro-2-fluoro-6-iodobenzaldehyde*
CAS No.:	*2244721-29-5*
Cat. No.:	*B2436865*

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Executive Summary

3-Chloro-2-fluoro-6-iodobenzaldehyde (CAS: 2244721-29-5) is a highly functionalized aromatic building block characterized by its dense halogenation pattern.[2][3] It presents four distinct reactive handles—an aldehyde, an aryl iodide, an aryl chloride, and an activated aryl fluoride—arranged around a benzene core. This unique substitution pattern allows for orthogonal functionalization, enabling medicinal chemists to sequentially construct complex heterocycles and polysubstituted arenes with precise regiocontrol.[1] This guide details its physicochemical profile, synthesis, and chemoselective reactivity logic.[1]

Physicochemical Profile

The compound is a solid at room temperature, distinguished by its high lipophilicity and specific melting range.[1]

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Property	Data	Note
IUPAC Name	3-Chloro-2-fluoro-6-iodobenzaldehyde	
CAS Number	2244721-29-5	Verified Identifier
Molecular Formula	C_7H_3ClFIO	
Molecular Weight	284.45 g/mol	
Appearance	Colorless to pale yellow solid	
Melting Point	61–63 °C	Experimental value [1]
Solubility	Soluble in DMSO, CH_2Cl_2, $CHCl_3$, EtOAc	Lipophilic nature
Storage	2–8 °C, Inert Atmosphere	Light and air sensitive (Aldehyde/Iodide)

Synthesis and Structural Access[1][5][6][7][8][9]

Access to this scaffold relies on the directing effects of the fluorine and iodine substituents on the precursor molecule.[1] The primary synthetic route involves the regioselective lithiation of 1-chloro-2-fluoro-4-iodobenzene.[1]

Mechanistic Pathway

The synthesis exploits the "ortho-effect" where the proton located between the fluorine and iodine atoms (C3 relative to the precursor numbering) is significantly more acidic than other aromatic protons due to the inductive withdrawal of both halogens.

Protocol Summary:

- Precursor: 1-Chloro-2-fluoro-4-iodobenzene.[1]
- Reagent: Lithium diisopropylamide (LDA) or LiTMP (Lithium 2,2,6,6-tetramethylpiperidide).[1]
- Condition: -78 °C in THF (Kinetic control).

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- Electrophile: DMF (N,N-Dimethylformamide).[1]
- Outcome: Formylation occurs exclusively at the position ortho to both Fluorine and Iodine, yielding the target aldehyde upon hydrolytic workup.[1]

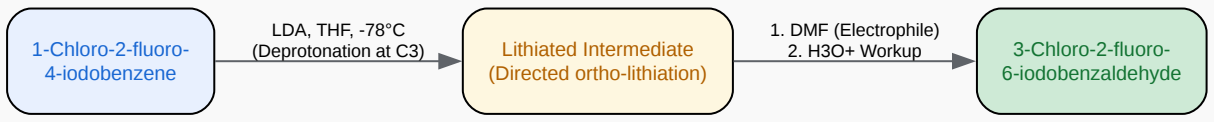

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Figure 1: Regioselective synthesis via directed ortho-lithiation.[1][4] The acidity of the C3 proton is enhanced by the flanking F and I atoms.[1]

Reactivity & Chemoselectivity[1][10]

The core value of **3-chloro-2-fluoro-6-iodobenzaldehyde** lies in its predictable chemoselectivity.[1] The four functional groups react under mutually exclusive conditions, allowing for a "programmed" synthesis of complex targets.[1]

The Reactivity Hierarchy[1]

- Site A (C6-Iodine): Highest reactivity in Pd-catalyzed cross-coupling (Suzuki, Sonogashira, Heck).[1] Reacts at room temperature or mild heating.[1][5]
- Site B (C1-Aldehyde): Standard electrophilic carbonyl chemistry (Reductive amination, Wittig, condensation).[1] Can be protected as an acetal if needed.[1]
- Site C (C2-Fluorine): Susceptible to Nucleophilic Aromatic Substitution (S_NAr).[1] The ortho-formyl group (electron-withdrawing) activates this position for displacement by amines, thiols, or alkoxides.[1]
- Site D (C3-Chlorine): Lowest reactivity.[1] Typically inert under standard Suzuki conditions used for the Iodide.[1] Requires specialized ligands (e.g., Buchwald biaryls) or high temperatures to activate.[1]

Strategic Workflows[1][11]

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Scenario 1: Heterocycle Formation (Indazoles/Quinazolines)

- Step 1 (S_NAr): Displacement of Fluorine by hydrazine or primary amines.[1] The aldehyde facilitates cyclization.[1]
- Step 2 (Coupling): Functionalization of the Iodide to add aryl/heteroaryl diversity.[1]

Scenario 2: Polysubstituted Arenes

- Step 1 (Suzuki): Chemoselective coupling at the Iodide (using $Pd(PPh_3)_4$, Na_2CO_3) leaves the Chlorine and Fluorine intact.[1]
- Step 2 (Functionalization): Manipulation of the Aldehyde or S_NAr at the Fluorine.[1]

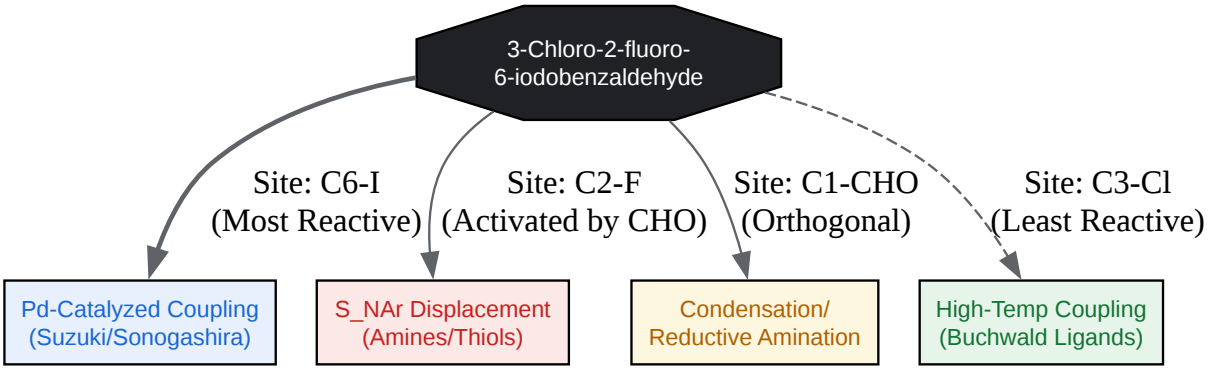

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Figure 2: The chemoselective reactivity wheel. The C-I bond is the primary entry point for metal-catalyzed coupling, while the C-F bond is activated for nucleophilic attack.

Handling and Safety Protocols

Hazard Classification:

- Skin/Eye Irritant: The compound is an alkylating agent and irritant.[1]
- Respiratory Irritant: Avoid dust inhalation.[1][6][7]

Standard Operating Procedure (SOP):

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- Personal Protective Equipment (PPE): Nitrile gloves, safety goggles, and lab coat are mandatory.[1]
- Environment: Weigh and handle within a fume hood. For long-term storage, flush the container with nitrogen or argon to prevent oxidation of the aldehyde to the carboxylic acid or liberation of iodine.
- Spill Cleanup: Absorb with inert material (vermiculite).[1] Do not use oxidizers.[1]

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